

Technical Guide: Spectroscopic and Synthetic Overview of 3-(Dipropylamino)propane-1,2-diol

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Compound of Interest

Compound Name: 3-(Dipropylamino)propane-1,2-diol

CAS No.: 60302-96-7

Cat. No.: B3061172

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available spectroscopic data and a proposed synthetic protocol for **3-(Dipropylamino)propane-1,2-diol**. This document is intended to serve as a foundational resource for researchers and professionals involved in drug development and chemical synthesis.

Core Spectroscopic Data

Comprehensive experimental spectroscopic data for **3-(Dipropylamino)propane-1,2-diol** is not widely available in peer-reviewed literature or spectral databases. The following sections detail the available data.

Mass Spectrometry

The National Institute of Standards and Technology (NIST) has published the electron ionization mass spectrum for **3-(Dipropylamino)propane-1,2-diol**.^[1] The key identifying information is summarized below.

Parameter	Value	Source
CAS Registry Number	60302-96-7	[1]
Molecular Formula	C ₉ H ₂₁ NO ₂	[1]
Molecular Weight	175.2685 g/mol	[1]

The mass spectrum exhibits a fragmentation pattern characteristic of an amino alcohol, though a detailed analysis is not provided in the available documentation.

NMR and IR Spectroscopy

As of the compilation of this guide, experimental ¹H NMR, ¹³C NMR, and IR spectral data for **3-(Dipropylamino)propane-1,2-diol** have not been found in publicly accessible databases or literature. Researchers requiring this data will need to perform their own spectroscopic analyses following synthesis and purification.

Experimental Protocols

The following protocols are proposed based on established methods for the synthesis of analogous N-substituted propanediols.[\[2\]](#)[\[3\]](#)

Synthesis of 3-(Dipropylamino)propane-1,2-diol

This proposed synthesis is a two-step process involving the initial formation of an epoxide followed by nucleophilic opening with dipropylamine.

Materials:

- 3-Chloropropane-1,2-diol (or Glycidol as a precursor)
- Sodium Hydroxide (NaOH)
- Dipropylamine
- Anhydrous solvent (e.g., Tetrahydrofuran (THF) or Diethyl Ether)
- Deionized Water

- Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Hydrochloric Acid (HCl) (for pH adjustment)
- Sodium Bicarbonate (NaHCO_3) (for neutralization)

Procedure:

- Epoxide Formation (if starting from 3-Chloropropane-1,2-diol):
 - In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve 3-chloropropane-1,2-diol in an appropriate solvent such as THF.
 - Add a stoichiometric equivalent of a strong base, such as sodium hydroxide, to facilitate the intramolecular Williamson ether synthesis to form glycidol.
 - The reaction can be monitored by Thin Layer Chromatography (TLC).
 - Upon completion, the salt byproduct is filtered off.
- Nucleophilic Ring Opening:
 - To the solution containing the in-situ generated glycidol, add an excess of dipropylamine.
 - The reaction mixture is stirred at room temperature or gently heated to accelerate the reaction.
 - The progress of the reaction should be monitored by TLC or Gas Chromatography-Mass Spectrometry (GC-MS).
- Work-up and Purification:
 - After the reaction is complete, the solvent is removed under reduced pressure.
 - The residue is redissolved in a suitable organic solvent (e.g., ethyl acetate) and washed with a saturated aqueous solution of sodium bicarbonate and then with brine.

- The organic layer is dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is evaporated.
- The crude product is then purified by vacuum distillation or column chromatography to yield pure **3-(Dipropylamino)propane-1,2-diol**.

Spectroscopic Characterization Protocol

The following are general procedures for obtaining the necessary spectroscopic data for the synthesized compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H and ^{13}C NMR: Dissolve a small sample of the purified product in a suitable deuterated solvent (e.g., CDCl_3 , D_2O , or DMSO-d_6). Acquire ^1H and ^{13}C NMR spectra on a standard NMR spectrometer (e.g., 400 MHz or higher).

Infrared (IR) Spectroscopy:

- Acquire the IR spectrum of the purified product using a Fourier Transform Infrared (FTIR) spectrometer. The sample can be prepared as a neat film on a salt plate (e.g., NaCl or KBr) or as a solution in a suitable solvent.

Mass Spectrometry (MS):

- Obtain the mass spectrum of the purified product using a mass spectrometer, for example, with an electron ionization (EI) or electrospray ionization (ESI) source. This will confirm the molecular weight and provide information about the fragmentation pattern.

Visualized Experimental Workflow

The following diagram illustrates the proposed synthetic workflow for **3-(Dipropylamino)propane-1,2-diol**.



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Caption: Proposed synthesis and purification workflow for **3-(Dipropylamino)propane-1,2-diol**.

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